

A Comprehensive Health and Safety Guide to 4-Vinylphenol-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinylphenol-d4

Cat. No.: B12372730

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety data for **4-Vinylphenol-d4**. The information presented is based on the safety data for its non-deuterated analogue, 4-Vinylphenol (CAS 2628-17-3), as the toxicological and chemical properties are considered equivalent for deuterated compounds in this context. **4-Vinylphenol-d4** is primarily utilized as a stable isotope-labeled internal standard in analytical methodologies such as mass spectrometry.^[1]

Section 1: Chemical and Physical Properties

4-Vinylphenol, also known as 4-hydroxystyrene, is an organic compound that presents as a white, volatile, and sublimable solid.^[2] It is a functionalized styrene derivative used in the production of poly(4-Vinyl Phenol) and as an intermediate in the synthesis of various bioactive molecules.^{[3][4]}

Table 1: Physical and Chemical Properties of 4-Vinylphenol

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O	[5]
Molecular Weight	120.15 g/mol	
Appearance	White solid	
Odor	Vanilla-like, phenolic, sweet	
Melting Point	73.5 °C (164.3 °F)	
Boiling Point	187-189 °C (369-372.2 °F) at 760 mmHg	
Flash Point	107-113 °C (225-235.4 °F) (closed cup)	
Solubility	Soluble in chloroform, ethanol, acetone, benzene, DMSO. Insoluble in water.	

Section 2: Hazard Identification and Classification

4-Vinylphenol is classified as a hazardous substance with multiple risk factors. It is crucial for personnel to be aware of these hazards before handling the compound. The Globally Harmonized System (GHS) classifications are summarized below.

Table 2: GHS Hazard Classification

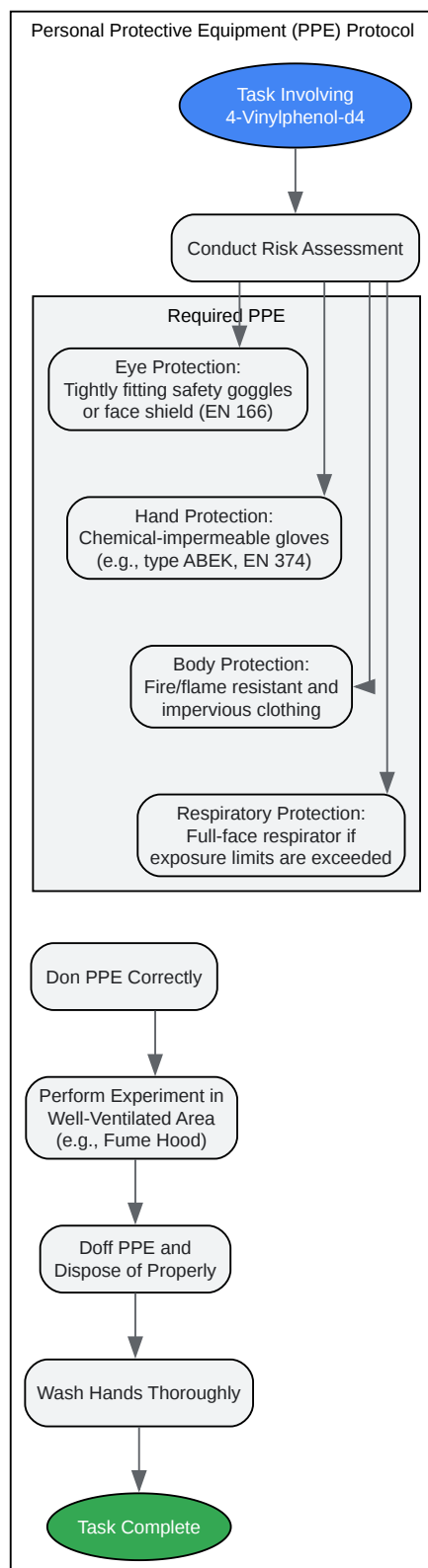
Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic or Harmful if swallowed	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	
Skin Corrosion/Irritation	Category 1B / 2	H314/H315: Causes severe skin burns and eye damage or causes skin irritation	
Serious Eye Damage	Category 1	H318: Causes serious eye damage	
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child	
Specific Target Organ Toxicity (Repeated Exposure)	Category 1 / 2	H372/H373: Causes damage to organs through prolonged or repeated exposure	

Target Organs: Gastro-intestinal tract, Kidneys, Bladder, Liver, Nervous system, Skin.

Section 3: Experimental Protocols & Safety Procedures

Detailed experimental protocols for toxicological studies are not typically included in standard safety data sheets. However, the procedures for safe handling, emergency response, and personal protection are well-defined.

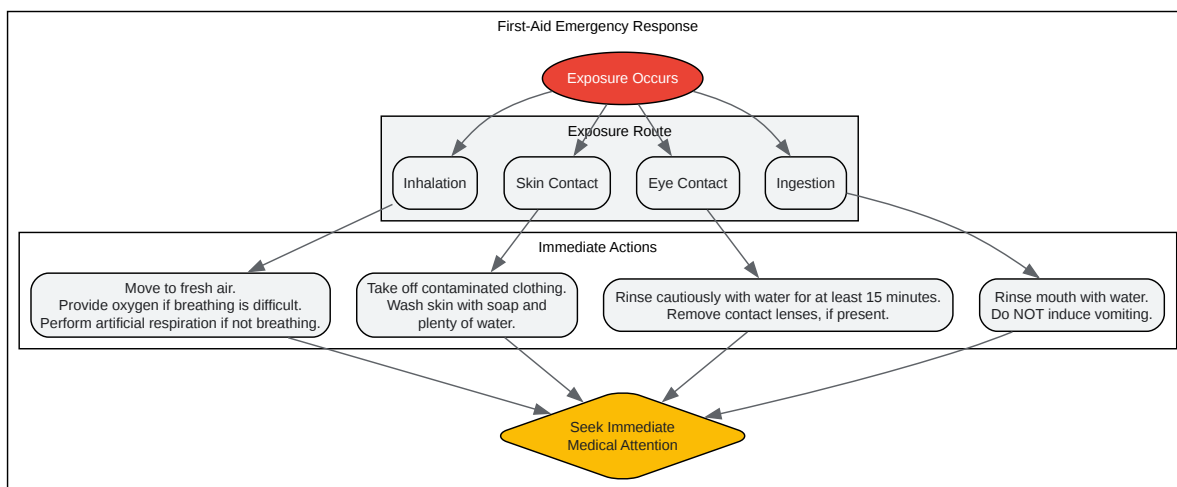
Proper selection and use of PPE are critical to minimize exposure risk. The following workflow outlines the necessary steps for ensuring adequate protection.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting and using Personal Protective Equipment (PPE).

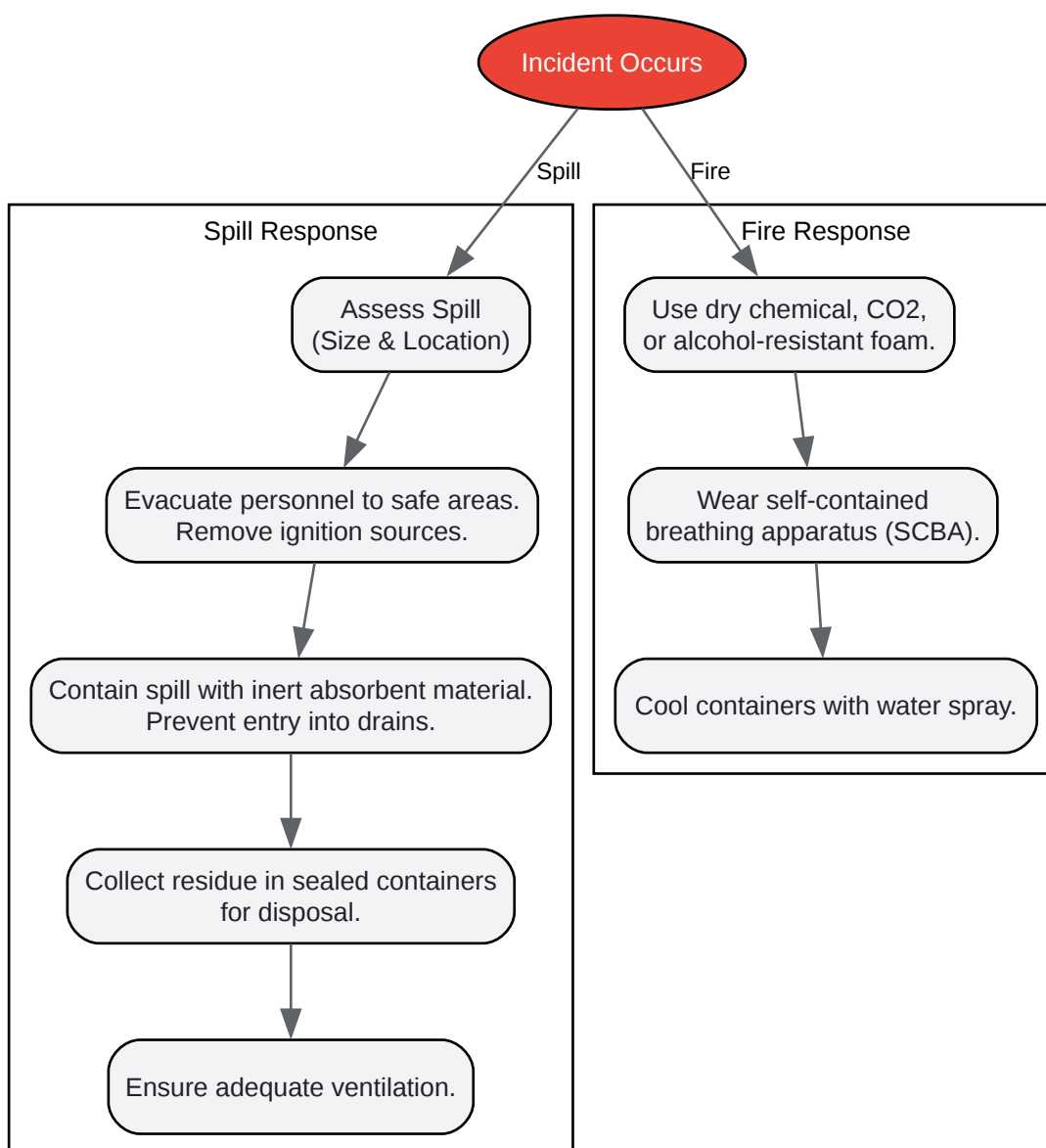
Immediate and appropriate first-aid is crucial in the event of an exposure. The logical flow of actions is outlined below.



[Click to download full resolution via product page](#)

Caption: Decision-making process for first-aid response to exposure.

In case of a spill or fire, a structured response is necessary to ensure safety and environmental protection.



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling spills and fires involving the substance.

Section 4: Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and prevent hazardous situations.

Table 3: Handling and Storage Guidelines

Guideline	Recommendation	Source(s)
Handling	Handle in a well-ventilated place, such as a fume hood. Avoid contact with skin and eyes. Avoid dust formation. Use non-sparking tools and prevent electrostatic discharge. Do not eat, drink, or smoke when using.	
Storage	Store locked up in a dry, cool, and well-ventilated place. Keep containers tightly closed. To maintain product quality, keep refrigerated. Store under an inert atmosphere and protect from moisture.	
Incompatible Materials	Strong oxidizing agents.	

Section 5: Toxicological Information

4-Vinylphenol is toxic if swallowed or in contact with skin and can cause severe damage to skin and eyes. It is also suspected of causing genetic defects and of damaging fertility or the unborn child. Prolonged or repeated exposure can cause damage to organs, particularly the gastrointestinal tract, kidneys, and bladder.

While detailed signaling pathways for 4-Vinylphenol's toxicity are not provided in safety data sheets, its classification as a mutagen and reproductive toxicant suggests interaction with cellular and genetic material. Research has shown that 4-Vinylphenol can induce apoptosis (programmed cell death) and inhibit cell proliferation in certain cancer cell lines.

This guide is intended for informational purposes for trained professionals. Always refer to the most current and specific Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4-Vinylphenol - Wikipedia [en.wikipedia.org]
- 3. 4 Vinyl Phenol Reliable Industrial Chemical Source | 2628-17-3 [chemicalbull.com]
- 4. 4-Vinylphenol | 2628-17-3 [chemicalbook.com]
- 5. 4-Vinylphenol | C₈H₈O | CID 62453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Health and Safety Guide to 4-Vinylphenol-d₄]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372730#4-vinylphenol-d4-health-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com